

A Technical Guide to Ethyl 1-methylpyrrole-2-carboxylate

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Compound of Interest

Compound Name: Ethyl 1-methylpyrrole-2-carboxylate

Cat. No.: B1265761

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **Ethyl 1-methylpyrrole-2-carboxylate**, a heterocyclic compound of interest in synthetic chemistry and pharmaceutical research. It details the compound's properties, analytical methods, and its role as a versatile building block.

Compound Identification

The primary identifier for **Ethyl 1-methylpyrrole-2-carboxylate** is its CAS (Chemical Abstracts Service) Registry Number.

Identifier	Value
CAS Number	23466-27-5[1][2][3]
IUPAC Name	ethyl 1-methylpyrrole-2-carboxylate[2]
Molecular Formula	C ₈ H ₁₁ NO ₂ [1][2]
Synonyms	Ethyl 1-methyl-1H-pyrrole-2-carboxylate, 1H-Pyrrole-2-carboxylic acid, 1-methyl-, ethyl ester[1][2]

Physicochemical and Spectroscopic Data

The following tables summarize key quantitative properties of the compound.

Table 1: Physicochemical Properties

Property	Value	Source
Molecular Weight	153.18 g/mol	[1][2]
Exact Mass	153.078978594 Da	[2]
LogP	1.88	[1]
Physical Form	Solid	[3]

| Topological Polar Surface Area | 31.2 Å² [[2] |

Table 2: Chemical Identifiers

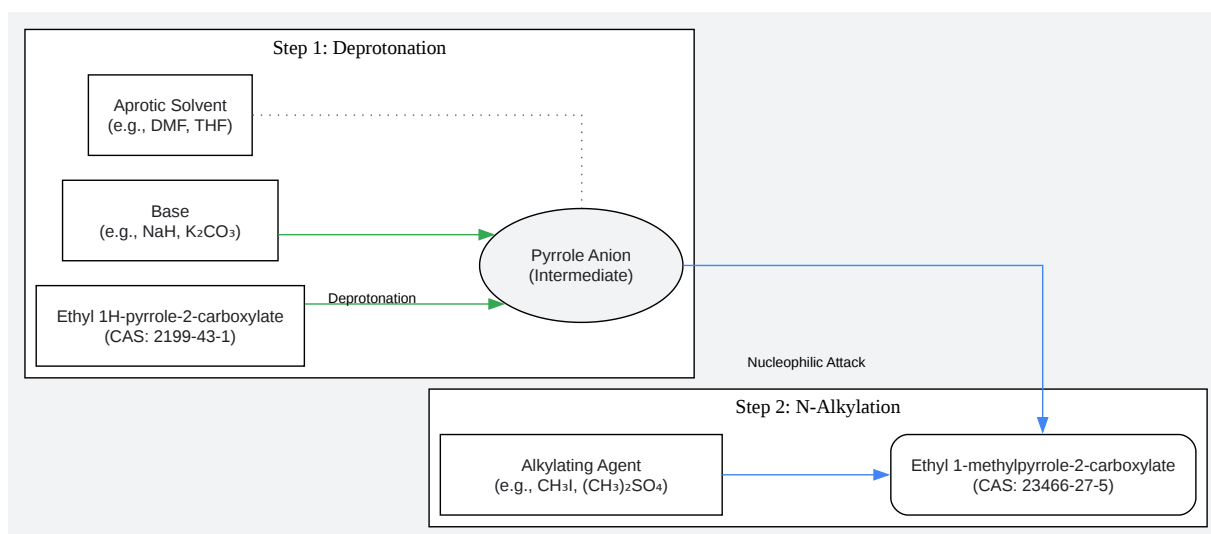
Type	Identifier
InChI	InChI=1S/C8H11NO2/c1-3-11-8(10)7-5-4-6-9(7)2/h4-6H,3H2,1-2H3
InChIKey	IIKHONWHFIKUQV-UHFFFAOYSA-N

| Canonical SMILES | CCOC(=O)C1=CC=CN1C |

Synthesis and Analysis

The pyrrole scaffold is a crucial component in medicinal chemistry, serving as a foundational structure for numerous therapeutic agents.[4] **Ethyl 1-methylpyrrole-2-carboxylate** is a valuable intermediate in the synthesis of more complex molecules for drug discovery and agrochemical development.[5]

A common method for the synthesis of N-alkylated pyrroles involves the alkylation of the corresponding N-H pyrrole. The following diagram illustrates a logical synthetic route from Ethyl 1H-pyrrole-2-carboxylate.



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Caption: Logical workflow for the N-methylation of a pyrrole ester.

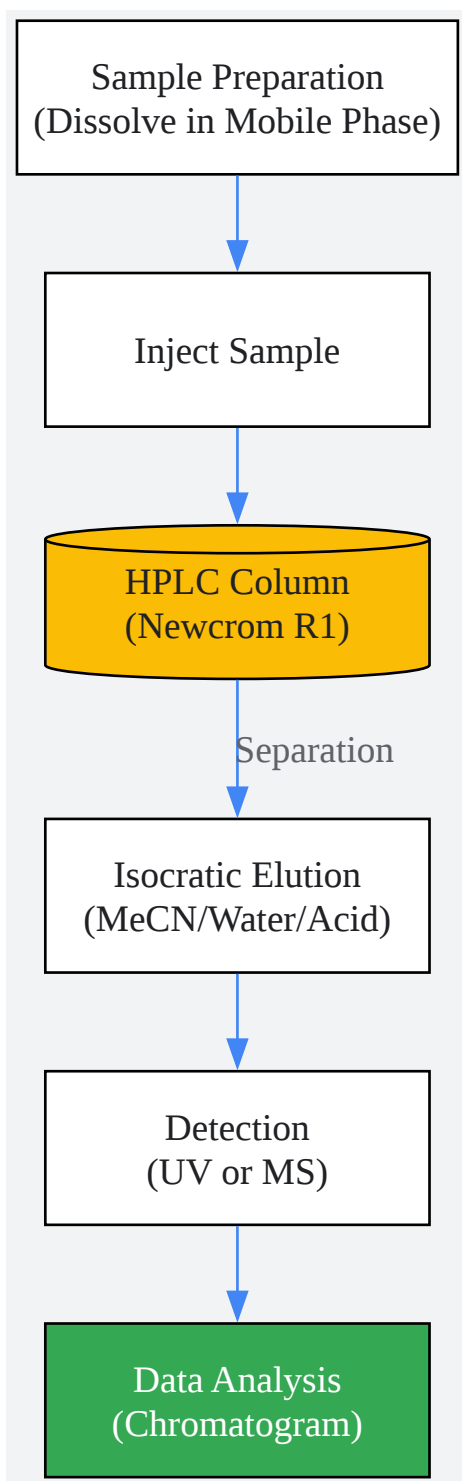
Ethyl 1-methylpyrrole-2-carboxylate can be analyzed using a reverse-phase High-Performance Liquid Chromatography (RP-HPLC) method. This technique is scalable and suitable for both purity assessment and pharmacokinetic studies.[1]

Objective: To separate and quantify **Ethyl 1-methylpyrrole-2-carboxylate**.

Methodology:

- Column: Newcrom R1[1]
- Mobile Phase: A mixture of Acetonitrile (MeCN), water, and an acid modifier.[1]

- For standard analysis: Phosphoric acid.[\[1\]](#)
- For Mass Spectrometry (MS) compatible applications: Formic acid should be used instead of phosphoric acid.[\[1\]](#)
- Detection: UV-Vis or Mass Spectrometry (MS)
- Application: This method is robust and can be adapted for preparative separation to isolate impurities or for pharmacokinetic analysis of biological samples.[\[1\]](#)



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Caption: Standard workflow for the HPLC analysis of the target compound.

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, this compound presents several hazards.

Table 3: GHS Hazard Classification

Hazard Code	Description	Pictogram	Signal Word
H315	Causes skin irritation	!	Warning
H319	Causes serious eye irritation	!	Warning

| H335 | May cause respiratory irritation | ! | Warning |

Data sourced from PubChem GHS Classification.[2]

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood.

Applications in Research and Development

The pyrrole nucleus is a prominent scaffold in medicinal chemistry, found in many biologically active compounds.[4] Esters of pyrrole-2-carboxylic acids, such as the title compound, are key intermediates in the synthesis of:

- Active Pharmaceutical Ingredients (APIs): The structure allows for diverse functionalization, enabling the creation of novel drug candidates targeting a range of diseases.[4][5]
- Agrochemicals: Used as a precursor for developing new pesticides and herbicides.[5]
- Materials Science: The electronic properties of pyrrole derivatives are being explored for applications in advanced polymers and organic electronic materials.[5]

Its utility as a building block makes it a valuable compound for researchers in synthetic organic chemistry and for professionals in the pharmaceutical and chemical industries engaged in discovery and process development.

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References

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